

# Calcium Bromate: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium bromate

Cat. No.: B156135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the fundamental chemical properties of **calcium bromate**, focusing on its molecular formula and molar mass. The information is presented to support research and development activities where precise chemical characterization is essential.

## Molecular and Molar Characteristics

**Calcium bromate** is an inorganic compound formed from one calcium cation ( $\text{Ca}^{2+}$ ) and two bromate anions ( $\text{BrO}_3^-$ ).

### Molecular Formula

The molecular formula for **calcium bromate** is  $\text{Ca}(\text{BrO}_3)_2$ .<sup>[1][2]</sup> This formula indicates that each molecule of **calcium bromate** contains one calcium atom, two bromine atoms, and six oxygen atoms. An alternative representation of the molecular formula is  $\text{Br}_2\text{CaO}_6$ .<sup>[3][4][5]</sup>

### Molar Mass

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. The molar mass of **calcium bromate** is calculated as follows:

(Atomic mass of Ca) + 2 \* (Atomic mass of Br) + 6 \* (Atomic mass of O)

Based on the atomic masses of the elements, the molar mass of **calcium bromate** is approximately 295.88 g/mol .[\[3\]](#)[\[4\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative data for **calcium bromate** and its constituent elements.

Element	Symbol	Atomic Mass ( g/mol )	Quantity in $\text{Ca}(\text{BrO}_3)_2$	Total Mass ( g/mol )
Calcium	Ca	40.08 <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	1	40.08
Bromine	Br	79.90 <a href="#">[9]</a>	2	159.80
Oxygen	O	16.00 <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>	6	96.00
Calcium Bromate	$\text{Ca}(\text{BrO}_3)_2$	295.88		

## Experimental Protocols

While this document focuses on the fundamental properties of **calcium bromate**, a common experimental protocol for its synthesis involves the reaction of calcium hydroxide with bromic acid or by the electrolysis of a calcium bromide solution.[\[2\]](#) Another method involves dissolving bromine in a hot solution of calcium hydroxide.[\[2\]](#)

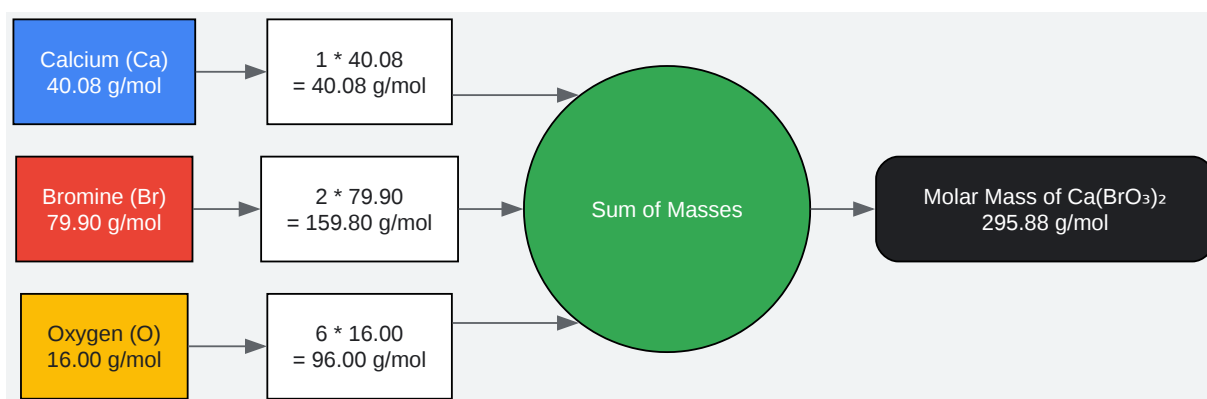
Example Synthesis via Neutralization:

- Preparation of Reactants: Prepare a solution of calcium hydroxide ( $\text{Ca}(\text{OH})_2$ ) and a solution of bromic acid ( $\text{HBrO}_3$ ).
- Reaction: Slowly add the bromic acid solution to the calcium hydroxide solution while stirring. The neutralization reaction is as follows:  $\text{Ca}(\text{OH})_2 + 2\text{HBrO}_3 \rightarrow \text{Ca}(\text{BrO}_3)_2 + 2\text{H}_2\text{O}$
- Crystallization: Concentrate the resulting solution by heating to evaporate the water.
- Isolation and Purification: Cool the concentrated solution to allow **calcium bromate** crystals to form. The crystals can then be isolated by filtration, washed with a small amount of cold

distilled water, and dried.

## Visualization of Molar Mass Calculation

The logical relationship for calculating the molar mass of **calcium bromate** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Molar mass calculation workflow for **calcium bromate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. "Calcium Bromate (Ca(BrO<sub>3</sub>)<sub>2</sub>): Trusted Supplier, Manufacturer, and Distributor in Vizag, India" | Vizag Chemicals [vizagchemical.com]
- 2. Calcium bromate Facts for Kids [kids.kiddle.co]
- 3. Calcium bromate | Br<sub>2</sub>CaO<sub>6</sub> | CID 61478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]

- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. quora.com [quora.com]
- 7. webqc.org [webqc.org]
- 8. Calcium | Ca | CID 5460341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. ck12.org [ck12.org]
- 10. What is the Molar Mass of Oxygen Gas? | Free Expert Q&A | bartleby [bartleby.com]
- 11. quora.com [quora.com]
- 12. m.youtube.com [m.youtube.com]
- 13. webqc.org [webqc.org]
- To cite this document: BenchChem. [Calcium Bromate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156135#molecular-formula-and-molar-mass-of-calcium-bromate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

